

An In-depth Technical Guide to Ethyl 4,4-dimethylpentanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 4,4-dimethylpentanoate

CAS No.: 10228-99-6

Cat. No.: B180731

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Molecular Architecture and Nomenclature

Ethyl 4,4-dimethylpentanoate is a branched-chain fatty acid ester. Its structure consists of a pentanoate backbone, which is a five-carbon ester, with two methyl groups attached to the fourth carbon atom and an ethyl group forming the ester linkage. The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **ethyl 4,4-dimethylpentanoate**.^[1] Its unique structural arrangement, particularly the neopentyl group at the 4-position, imparts specific physicochemical properties that are of interest in various scientific disciplines, including organic synthesis and potentially in the design of novel therapeutic agents.

The molecular formula of **ethyl 4,4-dimethylpentanoate** is C₉H₁₈O₂, and its structure can be unambiguously represented by the SMILES notation CCOC(=O)CCC(C)(C)C.^[1] This guide will provide a comprehensive overview of its synthesis, properties, and potential applications, with a particular focus on its relevance to the field of drug development.

Synthesis of Ethyl 4,4-dimethylpentanoate: A Practical Approach via Fischer Esterification

The most common and direct method for the synthesis of **ethyl 4,4-dimethylpentanoate** is the Fischer esterification of its corresponding carboxylic acid, 4,4-dimethylpentanoic acid, with ethanol in the presence of an acid catalyst.^{[2][3]} This reversible reaction is a cornerstone of organic synthesis for the preparation of esters.

The Rationale Behind the Synthetic Strategy

Fischer esterification is an equilibrium-driven process. To achieve a high yield of the desired ester, the equilibrium must be shifted towards the product side. This is typically accomplished by one of two strategies, or a combination of both:

- **Using an Excess of a Reactant:** Employing a large excess of the alcohol (ethanol in this case) can drive the reaction forward according to Le Châtelier's principle.
- **Removal of Water:** Water is a byproduct of the reaction. Its continuous removal from the reaction mixture will also shift the equilibrium towards the formation of the ester.

An acid catalyst is essential to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing the electrophilicity of the carbonyl carbon and facilitating nucleophilic attack by the alcohol.^[3] Common catalysts for this reaction include sulfuric acid (H_2SO_4) and p-toluenesulfonic acid (p-TsOH).

Detailed Experimental Protocol (Adapted from General Fischer Esterification Procedures)

This protocol is an adapted procedure for the synthesis of **ethyl 4,4-dimethylpentanoate** based on established methods for Fischer esterification.^{[4][5][6]}

Materials:

- 4,4-dimethylpentanoic acid
- Absolute ethanol (anhydrous)

- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4,4-dimethylpentanoic acid and a significant excess of absolute ethanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux and maintain the reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Neutralization:** Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until the effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent like diethyl ether or ethyl acetate. Combine the organic layers.
- **Washing:** Wash the combined organic layers with water and then with brine to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.

- Solvent Removal: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **ethyl 4,4-dimethylpentanoate** can be purified by fractional distillation under reduced pressure to obtain the final product with high purity.

Visualizing the Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **ethyl 4,4-dimethylpentanoate**.

Physicochemical Properties of Ethyl 4,4-dimethylpentanoate

The physical and chemical properties of a compound are crucial for its handling, application, and potential biological activity. Below is a summary of the key computed properties of **ethyl 4,4-dimethylpentanoate**.

Property	Value	Source
IUPAC Name	ethyl 4,4-dimethylpentanoate	[1]
Molecular Formula	C ₉ H ₁₈ O ₂	[1]
Molecular Weight	158.24 g/mol	[1]
CAS Number	10228-99-6	[1]
Appearance	Colorless liquid (predicted)	
Boiling Point	160-163 °C (for ethyl 4-methylpentanoate)	[7][8]
Density	(Not available for the title compound)	
Solubility	Soluble in alcohol, sparingly soluble in water	[8]
LogP (o/w)	2.5 (predicted)	[1]

Relevance and Potential Applications in Drug Development

While **ethyl 4,4-dimethylpentanoate** itself has not been extensively studied for specific pharmacological activities, its structural features as a branched-chain fatty acid ester suggest potential areas of interest for drug development professionals.

The Role of Branched-Chain Fatty Acids and their Esters

Branched-chain fatty acids (BCFAs) and their derivatives are known to play various roles in biological systems. They are components of cell membranes and can influence membrane fluidity.[9] Some studies have indicated that BCFAs possess biological activities, including potential anticarcinogenic properties. For instance, certain BCFAs have demonstrated cytotoxic activity against human breast cancer cells by inhibiting fatty acid biosynthesis.[10][11] The cytotoxicity of BCFAs has been shown to be dependent on their chain length and branching pattern.[11]

Potential as a Prodrug or Bioisostere

The ester functionality in **ethyl 4,4-dimethylpentanoate** makes it a candidate for investigation as a prodrug. Ester prodrugs are often utilized to improve the pharmacokinetic properties of a parent drug, such as its absorption, distribution, and metabolic stability. The ester can be designed to be cleaved by esterases in the body, releasing the active carboxylic acid.

Furthermore, the neopentyl group in **ethyl 4,4-dimethylpentanoate** can be considered as a lipophilic moiety in drug design. Its bulky nature can influence the binding of a molecule to its biological target and can also impact its metabolic profile by sterically hindering enzymatic degradation.

Cytotoxicity and Permeation Enhancement

Studies on various fatty acid esters have shown that their structure influences their cytotoxicity and their ability to act as permeation enhancers.^[12] Fatty acid monoesters, such as **ethyl 4,4-dimethylpentanoate**, have been observed to have more pronounced cytotoxic and permeation-enhancing effects compared to di- and tri-esters.^[12] These properties are relevant in the context of developing drug delivery systems and understanding the potential biological effects of such molecules.

Future Research Directions

The current body of scientific literature lacks specific studies on the biological activities of **ethyl 4,4-dimethylpentanoate**. Future research could focus on:

- **Screening for Biological Activity:** Evaluating the compound for various pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial effects.
- **Prodrug Design:** Investigating its potential as a prodrug moiety for known active pharmaceutical ingredients.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing a series of related esters to understand how structural modifications affect biological activity.

Conclusion

Ethyl 4,4-dimethylpentanoate is a readily synthesizable branched-chain fatty acid ester with well-defined physicochemical properties. While its direct applications in drug development are yet to be explored, the known biological activities of related branched-chain fatty acids and their esters suggest that this compound and its derivatives could be of interest for future research in medicinal chemistry and pharmaceutical sciences. The synthetic protocol outlined in this guide provides a reliable method for its preparation, enabling further investigation into its potential as a bioactive molecule or a building block in the design of new therapeutic agents.

References

- ACS Publications. Kinetics of Neopentyl Glycol Esterification with Different Carboxylic Acids. [\[Link\]](#)
- Google Patents.
- Master Organic Chemistry. Conversion of carboxylic acids to esters using acid and alcohols (Fischer Esterification). [\[Link\]](#)
- PubMed. Effect of fatty acid ester structure on cytotoxicity of self-emulsified nanoemulsion and transport of nanoemulsion droplets. [\[Link\]](#)
- PubChem. 4,4-Dimethylpentanoic acid. [\[Link\]](#)
- Google Patents.
- Organic Chemistry Portal. Ester synthesis by esterification. [\[Link\]](#)
- PubMed. Effect of Branched-Chain Fatty Acids on Fatty Acid Biosynthesis of Human Breast Cancer Cells. [\[Link\]](#)
- Chemguide. esterification - alcohols and carboxylic acids. [\[Link\]](#)
- PubChem. **Ethyl 4,4-dimethylpentanoate**. [\[Link\]](#)
- MDPI. Branched-Chain Fatty Acids—An Underexplored Class of Dairy-Derived Fatty Acids. [\[Link\]](#)
- PubChem. 4,4-Dimethyl-pentanoic acid methyl ester. [\[Link\]](#)

- ResearchGate. Combination of ester biosynthesis and ω -oxidation for production of mono-ethyl dicarboxylic acids and di-ethyl esters in a whole-cell biocatalytic setup with *Escherichia coli*. [[Link](#)]
- ChemSynthesis. 4,4-dimethylpentanoic acid. [[Link](#)]
- ACS Publications. Separation of C18 Fatty Acid Esters and Fatty Acids Derived from Vegetable Oils Using Nanometer-Sized Covalent Organic Frameworks Incorporated in Polyepoxy Membranes. [[Link](#)]
- FDA. LIST OF SOLVENTS INCLUDED IN THE GUIDANCE. [[Link](#)]
- Frontiers. Cytotoxic Activity of Fatty Acids From Antarctic Macroalgae on the Growth of Human Breast Cancer Cells. [[Link](#)]
- University of Missouri–St. Louis. Ester Synthesis Lab (Student Handout). [[Link](#)]
- PubChem. 2-Amino-5,5-difluoro-4,4-dimethylpentanoic acid. [[Link](#)]
- FooDB. Showing Compound Ethyl 4-methylpentanoate (FDB009400). [[Link](#)]
- The Good Scents Company. ethyl 4-methyl valerate, 25415-67-2. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 10228-99-6 | Ethyl 4,4-dimethylpentanoate - AiFChem [aifchem.com]
- 2. CAS 1118-47-4: 4,4-Dimethylpentanoic acid | CymitQuimica [cymitquimica.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. youtube.com [youtube.com]
- 5. US20120220798A1 - Method for carboxylic acid esterification - Google Patents [patents.google.com]

- [6. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [7. Showing Compound Ethyl 4-methylpentanoate \(FDB009400\) - FooDB \[foodb.ca\]](#)
- [8. ethyl 4-methyl valerate, 25415-67-2 \[thegoodscentscompany.com\]](https://thegoodscentscompany.com)
- [9. Frontiers | Cytotoxic Activity of Fatty Acids From Antarctic Macroalgae on the Growth of Human Breast Cancer Cells \[frontiersin.org\]](https://frontiersin.org)
- [10. Effect of branched-chain fatty acids on fatty acid biosynthesis of human breast cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [12. Effect of fatty acid ester structure on cytotoxicity of self-emulsified nanoemulsion and transport of nanoemulsion droplets - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4,4-dimethylpentanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b180731/docs#an-in-depth-technical-guide-to-ethyl-4-4-dimethylpentanoate\]](https://www.benchchem.com/product/b180731/docs#an-in-depth-technical-guide-to-ethyl-4-4-dimethylpentanoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check